

2-Fluoro-3-methylpyridine boiling point

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Compound of Interest

Compound Name: **2-Fluoro-3-methylpyridine**

Cat. No.: **B030981**

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An In-depth Technical Guide to the Boiling Point of **2-Fluoro-3-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Fluoro-3-methylpyridine, also known as 2-fluoro-3-picoline, is a critical building block in the synthesis of pharmaceuticals and agrochemicals.^[1] Its unique substitution pattern, featuring both a fluorine atom and a methyl group on the pyridine ring, imparts specific physicochemical properties that are pivotal for its reactivity and application in complex organic synthesis.^[2] A thorough understanding of its physical properties, particularly its boiling point, is fundamental for its purification, handling, and scale-up in synthetic processes. This guide provides a comprehensive analysis of the boiling point of **2-Fluoro-3-methylpyridine**, including a review of reported values, factors influencing this property, and a standardized protocol for its experimental determination.

Physicochemical Properties of 2-Fluoro-3-methylpyridine

2-Fluoro-3-methylpyridine is a colorless to light yellow liquid at room temperature.^[2] The presence of the electronegative fluorine atom and the electron-donating methyl group on the pyridine ring influences its chemical and physical behavior.

| Property | Value | Source(s) |
|-------------------|-----------------------------------|---|
| Molecular Formula | C ₆ H ₆ FN | [1] [3] |
| Molecular Weight | 111.12 g/mol | [1] [3] |
| Appearance | Clear, colorless to yellow liquid | [1] [2] |
| Density | 1.098 g/mL at 25 °C | [1] [4] [5] |
| Refractive Index | n _{20/D} 1.476 | [1] [4] [5] |
| Flash Point | 48 °C | |
| CAS Number | 2369-18-8 | [1] [3] |

Analysis of the Boiling Point of 2-Fluoro-3-methylpyridine

A review of various chemical suppliers and databases reveals a range of reported boiling points for **2-Fluoro-3-methylpyridine**. This variation is not uncommon for organic compounds and can be attributed to differences in experimental conditions and sample purity.

| Reported Boiling Point (°C) | Source(s) |
|-----------------------------|---|
| 154-155 °C | [1] [4] [5] |
| 151 °C | |
| 148-150 °C | [6] |
| 145-147 °C | [2] |

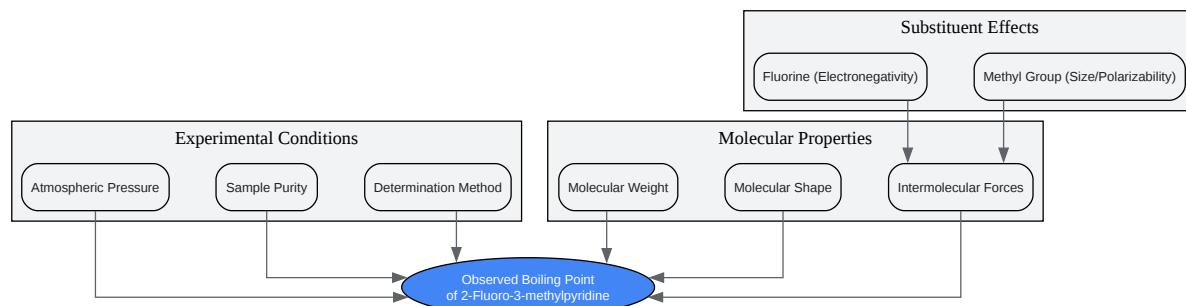
The observed range of 145-155 °C highlights the importance of precise experimental determination and reporting of the conditions under which the boiling point was measured, most notably the atmospheric pressure.

Factors Influencing Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. Several molecular factors influence this property:

- **Intermolecular Forces:** The strength of intermolecular forces (van der Waals forces, dipole-dipole interactions, and hydrogen bonding) is the primary determinant of a compound's boiling point. For **2-Fluoro-3-methylpyridine**, dipole-dipole interactions due to the polar C-F bond and the pyridine ring's nitrogen atom are significant.
- **Molecular Weight:** Generally, as the molecular weight of a compound increases, the strength of London dispersion forces (a type of van der Waals force) increases, leading to a higher boiling point.
- **Molecular Shape:** The shape of a molecule affects its ability to pack closely together. More compact, spherical molecules have smaller surface areas for intermolecular contact and thus lower boiling points compared to more linear isomers.
- **Substituent Effects:** The nature and position of substituents on an aromatic ring can significantly alter the boiling point. The fluorine atom in **2-Fluoro-3-methylpyridine** is highly electronegative, creating a strong dipole moment. The methyl group is a weak electron-donating group. The interplay of these substituents influences the overall polarity and intermolecular interactions of the molecule.

The following diagram illustrates the logical flow of factors affecting the boiling point determination:

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Caption: Factors influencing the observed boiling point.

Standardized Protocol for Boiling Point Determination

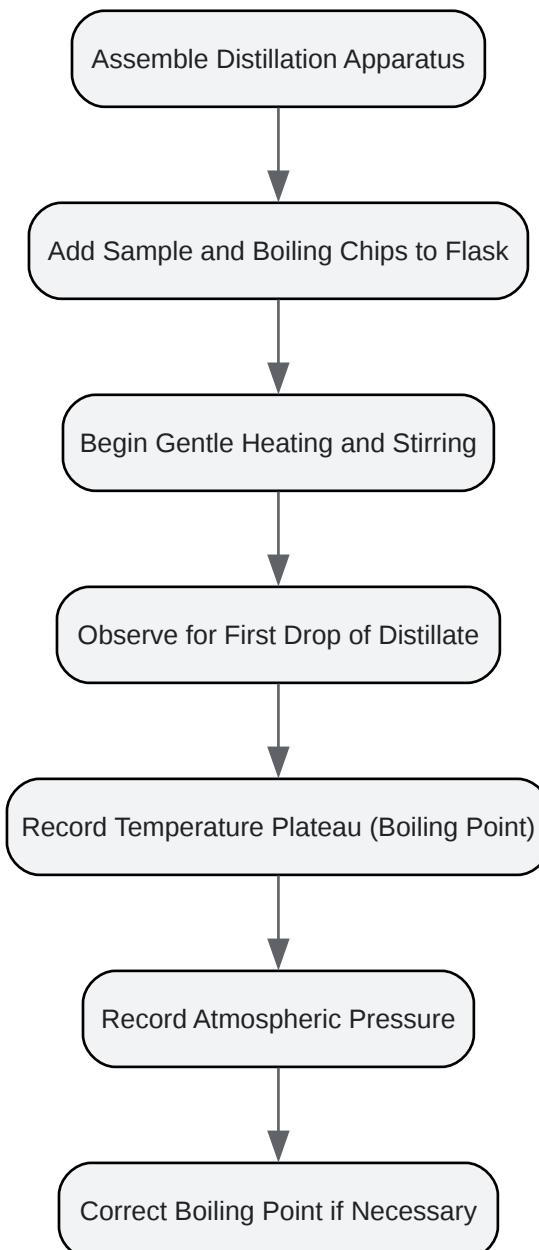
To ensure accurate and reproducible results, a standardized method for determining the boiling point should be employed. The following protocol is based on the distillation method, which is suitable for the quantity of material typically handled in a research or drug development setting.

Materials and Equipment

- **2-Fluoro-3-methylpyridine** (sample)
- Round-bottom flask
- Distillation head with a condenser
- Thermometer (calibrated)
- Heating mantle with a stirrer

- Boiling chips
- Receiving flask
- Laboratory jack
- Clamps and stands

Experimental Workflow



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